

# Introduction: The Significance of Near-Infrared Absorbers in Advanced Scientific Applications

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## Compound of Interest

Compound Name: *Infrared absorber 858*

CAS No.: *1135933-68-4*

Cat. No.: *B2634808*

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The near-infrared (NIR) region of the electromagnetic spectrum, typically defined as the wavelength range between 700 and 2500 nanometers, offers a unique window for deep tissue imaging and other advanced applications. This is primarily due to the reduced scattering of light and minimal absorption by endogenous chromophores such as hemoglobin and water in this spectral range[1][2][3]. Consequently, NIR absorbing and fluorescing agents are invaluable tools in biomedical research, diagnostics, and therapeutics[3][4]. One of the most prominent and clinically approved NIR dyes is Indocyanine Green (ICG)[1]. This guide provides a comprehensive technical overview of the molecular structure, chemical composition, and functional characteristics of ICG for researchers, scientists, and professionals in drug development.

## Molecular and Chemical Profile of Indocyanine Green (ICG)

Indocyanine Green is a tricarbocyanine dye that is highly valued for its optical properties in the near-infrared spectrum[5][6]. It is a water-soluble, relatively low-toxicity compound that has been approved by the U.S. Food and Drug Administration (FDA) for various medical applications for over six decades[1].

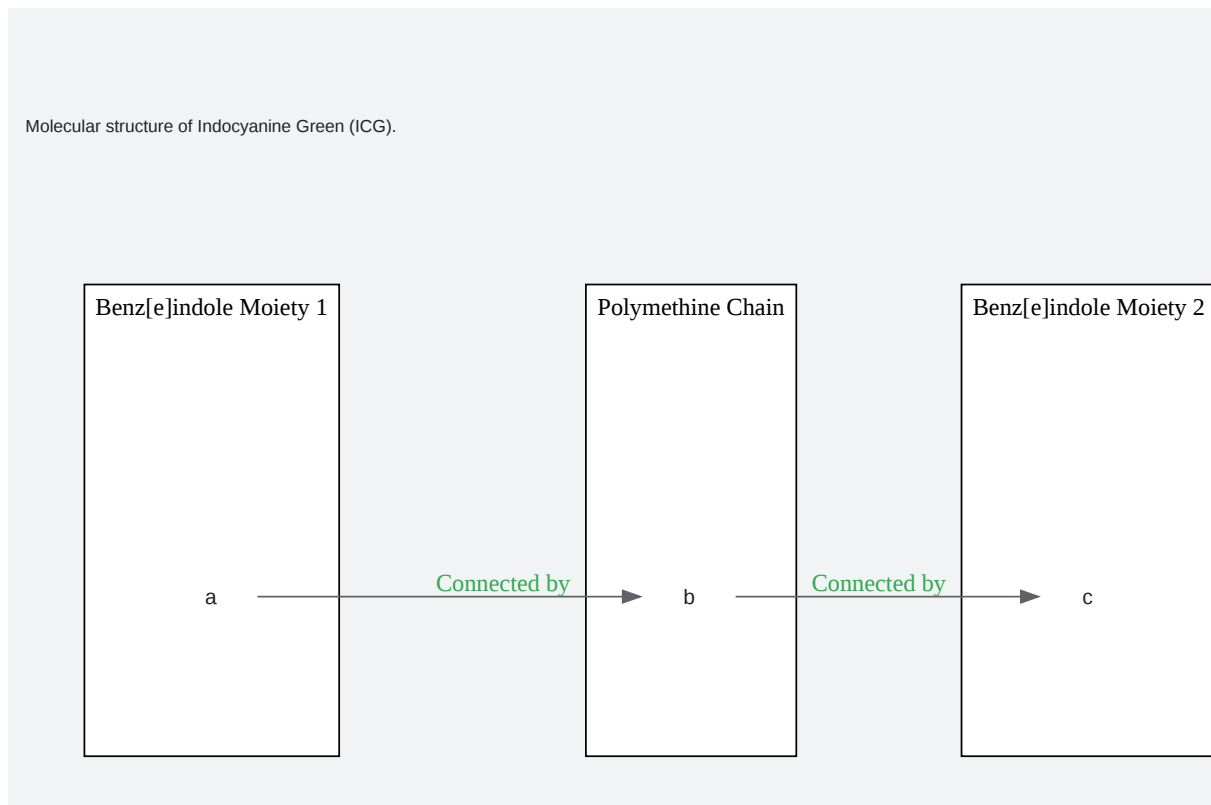
## Chemical Identity

The precise chemical identification of ICG is crucial for its synthesis, characterization, and application in regulated environments.

Identifier	Value	Source(s)
IUPAC Name	sodium;4-[(2E)-2-[(2E,4E,6E)-7-[1,1-dimethyl-3-(4-sulfonatobutyl)benzo[e]indol-3-ium-2-yl]hepta-2,4,6-trienylidene]-1,1-dimethylbenzo[e]indol-3-yl]butane-1-sulfonate	[7][8][9]
CAS Number	3599-32-4	[6][7][10][11][12]
Molecular Formula	C <sub>43</sub> H <sub>47</sub> N <sub>2</sub> NaO <sub>6</sub> S <sub>2</sub>	[6][7][8][10][13]
Molecular Weight	774.96 g/mol	[1][7][8][10][13]
Synonyms	Cardiogreen, Foxgreen, IC Green, Spy Agent Green	[7][8][11][14]

## Molecular Structure

The molecular structure of ICG is characterized by two benzindole moieties linked by a polymethine chain, which is responsible for its NIR absorption and fluorescence properties[1].



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Caption: A simplified representation of the key components of the Indocyanine Green molecule.

## Physicochemical and Optical Properties

The utility of ICG in various applications is dictated by its physicochemical and optical characteristics.

### Physicochemical Properties

Property	Description	Source(s)
Appearance	Dark green, blue-green, or black powder.	[9]
Solubility	Soluble in water and methanol.	[6][8][9]
Stability	In its dry, solid form, ICG is stable for over a year at room temperature. However, it degrades rapidly in aqueous solutions, a process that is mitigated by binding to proteins like human serum albumin.	[15][16]

## Optical Properties

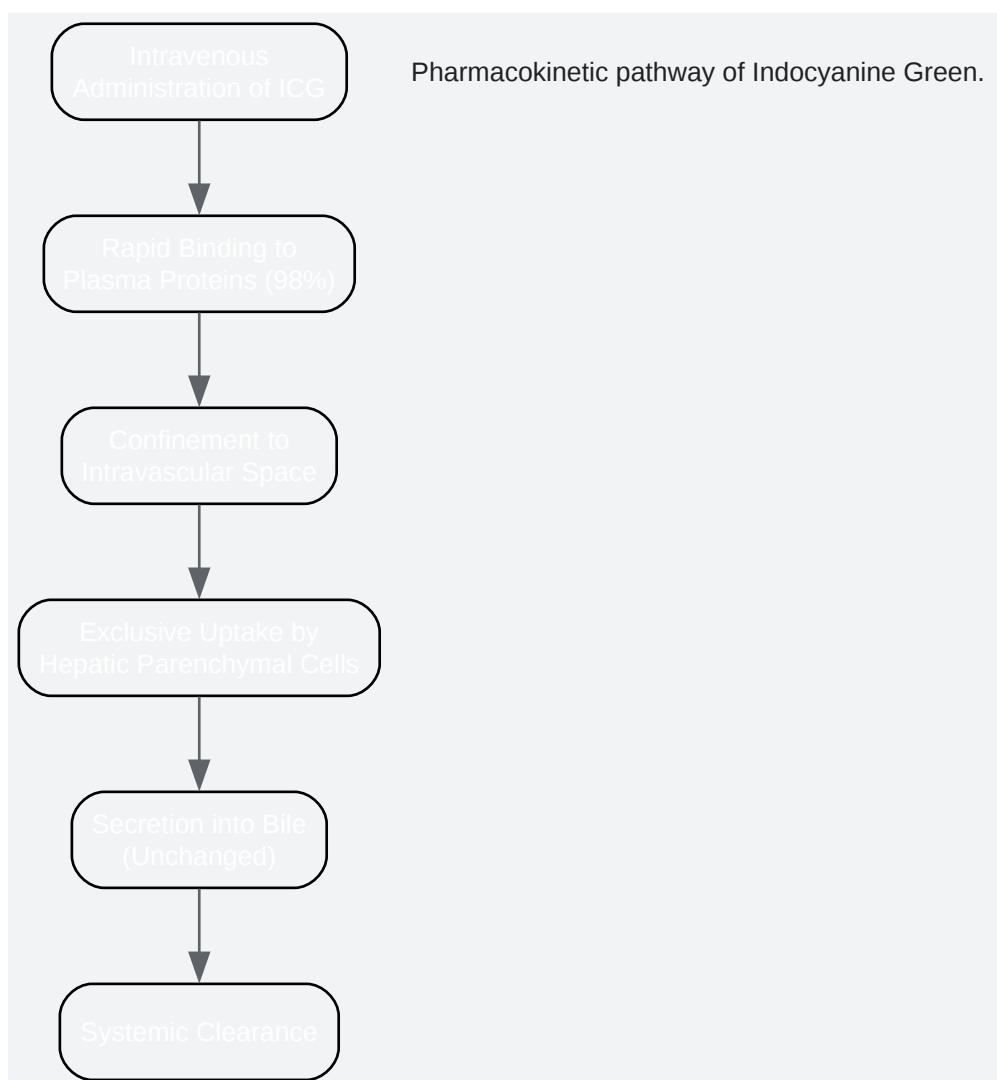
ICG's absorption and emission in the near-infrared spectrum are its most defining features. The peak absorption is approximately 800 nm, with fluorescence emission around 830 nm[7][17]. These wavelengths fall within the "optical window" of biological tissues, where light penetration is maximal[2].

Optical Parameter	Wavelength (nm)	Solvent/Medium	Source(s)
Absorption Maximum ( $\lambda_{max}$ )	~800	Blood Plasma	[7]
Emission Maximum ( $\lambda_{em}$ )	~830	Blood	[7][17]
Excitation Wavelength Range	600 - 900	General	[1][7]
Emission Wavelength Range	750 - 950	General	[1][7]

## Mechanism of Action and Pharmacokinetics

Upon intravenous administration, ICG rapidly binds to plasma proteins, primarily albumin and lipoproteins, with approximately 98% of the dye becoming protein-bound[7][13][18]. This high degree of protein binding confines ICG to the intravascular compartment, preventing its diffusion into the interstitial space[13][17].

The ICG-protein complex is then exclusively taken up by hepatocytes and secreted into the bile without undergoing metabolism[13][17]. ICG has a short half-life in circulation, typically between 150 to 180 seconds, and is cleared from the body by the liver[7][10].



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Caption: A flowchart illustrating the pharmacokinetic pathway of ICG following intravenous administration.

## Applications in Research and Drug Development

The unique properties of ICG have led to its widespread use in a variety of clinical and research settings.

- **Hepatic Function and Cardiac Output:** ICG is used to assess liver function and determine cardiac output due to its exclusive hepatic clearance and confinement to the vascular system[7][10].
- **Ophthalmic Angiography:** Its NIR properties allow for the visualization of choroidal vasculature, which is deeper than what can be seen with fluorescein angiography[1][7][17].
- **Surgical Guidance:** ICG is increasingly used for intraoperative fluorescence imaging to visualize blood flow, tissue perfusion, and lymphatic drainage, aiding in procedures such as tumor resection and sentinel lymph node mapping[17][19][20].
- **Cancer Research:** In oncology, ICG is utilized for photodynamic and photothermal therapy, where it generates reactive oxygen species or heat upon NIR light exposure to destroy cancer cells[4]. It is also used in imaging-guided surgery to identify tumor margins[21].
- **Nanoparticle Formulations:** To improve its stability and targeting capabilities, ICG is often encapsulated in nanoparticles. These formulations can enhance circulation time and allow for targeted delivery to specific tissues or cells[21][22][23].

## Experimental Protocols: Characterization of ICG

The following are generalized protocols for the basic characterization of ICG in a laboratory setting.

### Preparation of ICG Stock Solution

**Objective:** To prepare a concentrated stock solution of ICG for further experiments.

**Materials:**

- Indocyanine Green (lyophilized powder)
- Sterile Water for Injection or Dimethyl Sulfoxide (DMSO)

- Vortex mixer
- Microcentrifuge tubes

Procedure:

- Allow the lyophilized ICG powder to equilibrate to room temperature.
- Reconstitute the ICG powder in sterile water or DMSO to a desired stock concentration (e.g., 1 mg/mL).
- Vortex thoroughly to ensure complete dissolution.
- Store the stock solution protected from light at 4°C for short-term use (up to a few days) or at -20°C for longer-term storage[24].

## Spectroscopic Analysis of ICG

Objective: To determine the absorption and emission spectra of ICG.

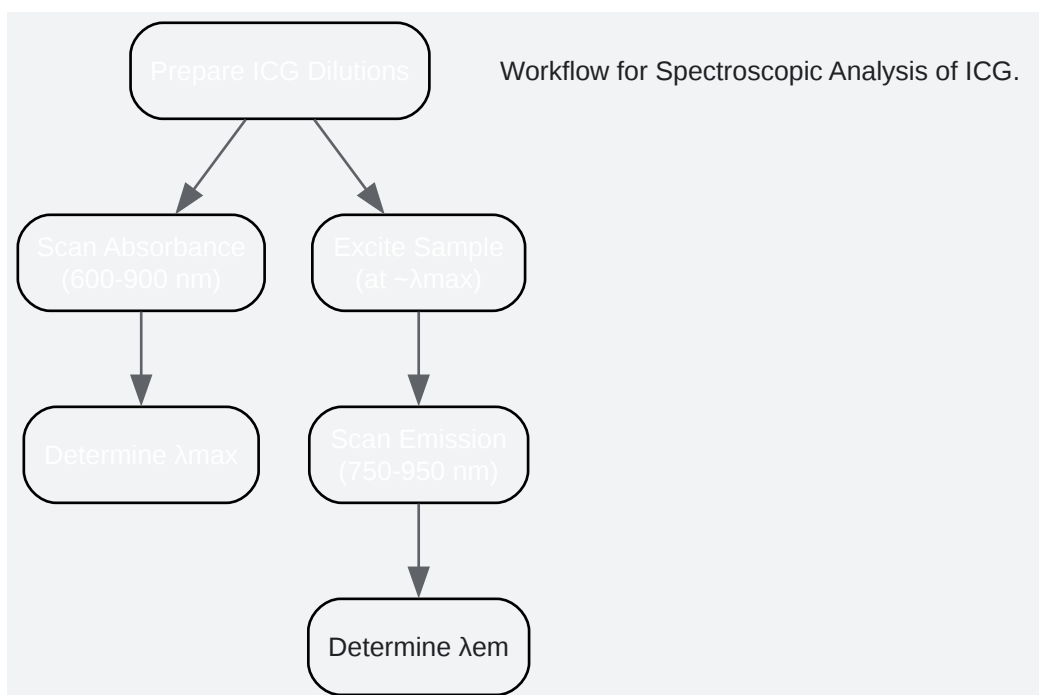
Materials:

- ICG stock solution
- Phosphate-buffered saline (PBS) or other relevant solvent
- UV-Vis spectrophotometer
- Fluorometer
- Quartz cuvettes

Procedure:

- Prepare a series of dilutions of the ICG stock solution in the desired solvent (e.g., PBS).
- Absorption Spectrum:

- Use the spectrophotometer to scan the absorbance of the ICG solutions from approximately 600 nm to 900 nm.
- Identify the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ).
- Emission Spectrum:
  - Using the fluorometer, excite the ICG solutions at a wavelength slightly below the determined  $\lambda_{\text{max}}$  (e.g., 780 nm).
  - Scan the emission spectrum from approximately 750 nm to 950 nm.
  - Identify the wavelength of maximum emission ( $\lambda_{\text{em}}$ ).



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Caption: A flowchart outlining the steps for determining the absorption and emission spectra of ICG.

## Conclusion

Indocyanine Green is a well-characterized and versatile near-infrared absorbing dye with a long history of safe and effective use in clinical and research settings. Its unique molecular

structure and resulting optical properties make it an indispensable tool for a wide range of applications, from medical diagnostics to advanced cancer therapies. A thorough understanding of its chemical composition, physicochemical properties, and pharmacokinetics is essential for its effective and innovative application in scientific research and drug development.

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